

# Preventing Hsd17B13-IN-86 precipitation in aqueous solutions

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Compound of Interest

Compound Name: Hsd17B13-IN-86

Cat. No.: B12374609

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## **Hsd17B13-IN-86 Technical Support Center**

Welcome to the technical support center for **Hsd17B13-IN-86**. This guide provides troubleshooting advice and answers to frequently asked questions to help researchers and scientists overcome challenges with the solubility of **Hsd17B13-IN-86** in aqueous solutions, ensuring the success of your experiments.

## **Troubleshooting Guide**

This guide addresses the most common issue encountered with **Hsd17B13-IN-86**: precipitation in aqueous solutions.

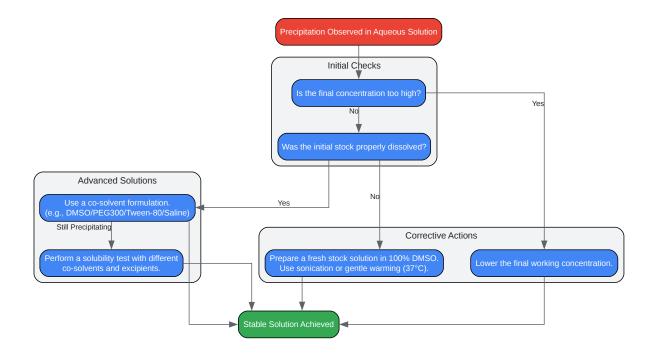
Issue: My Hsd17B13-IN-86 precipitated out of my aqueous solution. What should I do?

#### Answer:

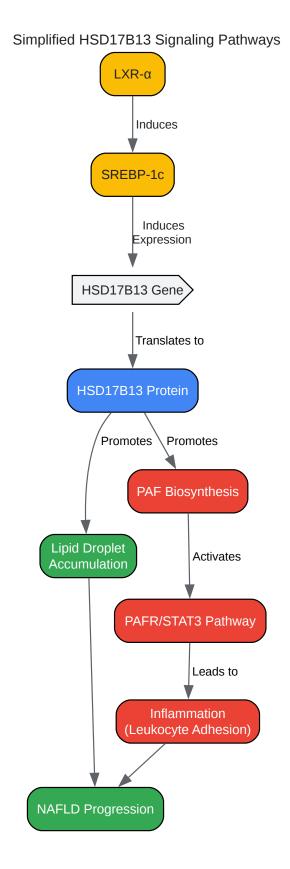
Precipitation of **Hsd17B13-IN-86** is a common issue due to its likely hydrophobic nature, a characteristic shared by many small molecule inhibitors. **Hsd17B13-IN-86** is an inhibitor of hydroxysteroid 17 $\beta$ -dehydrogenase 13 (HSD17B13) with an IC50 value of  $\leq$  0.1  $\mu$ M for estradiol.[1] The following troubleshooting workflow and experimental protocols are designed to help you achieve a stable solution.



Troubleshooting Workflow for Hsd17B13-IN-86 Precipitation







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### References

- 1. medchemexpress.com [medchemexpress.com]
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